

Commercial Suppliers and Synthetic Guide for 2-Bromo-3-nitrotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-nitrotoluene

Cat. No.: B170676

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-3-nitrotoluene (CAS No: 41085-43-2) is a valuable chemical intermediate widely utilized in the synthesis of a diverse range of organic molecules.^[1] Its unique structure, featuring a toluene backbone substituted with both a bromine atom and a nitro group, provides multiple reactive sites for further chemical modifications. This makes it a crucial building block in the development of novel pharmaceuticals and agrochemicals.^{[1][2]} This technical guide provides a comprehensive overview of commercial suppliers, detailed synthetic protocols, and potential applications of **2-Bromo-3-nitrotoluene** for professionals in research and drug development.

Commercial Availability

A variety of chemical suppliers offer **2-Bromo-3-nitrotoluene** in different purities and quantities. While pricing for bulk quantities often requires a direct quote, a summary of publicly available information from prominent suppliers is provided below to aid in procurement decisions.

Table 1: Commercial Suppliers of 2-Bromo-3-nitrotoluene

Supplier	Purity	Available Quantities	Price (USD)
Chem-Impex	≥ 97% (GC)	1 g	\$18.53[1]
Bulk	Request Quote		
Thermo Scientific Chemicals	98%	5 g	Contact for Price[3]
TCI America	>98.0% (GC)	1 g, 5 g	\$158.44 (1g), \$467.87 (5g)[4]
Sigma-Aldrich	99%	Discontinued	N/A[5]
Santa Cruz Biotechnology	N/A	Contact for Price	Contact for Price[6]
BLD Pharm	N/A	Contact for Price	Contact for Price[7]
Acros Organics (via Fisher Scientific)	98%	1 g, 5 g	Contact for Price[8]
ChemicalBook	99%+	KG quantities	\$10.00 - \$15.00 / KG (from some suppliers)[9]
Guidechem	99%	25kg, 100kg, 1000kg	Contact for Price[10]

Note: Prices are subject to change and may not include shipping and handling fees. For bulk orders, it is recommended to contact the suppliers directly for a quote.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-3-nitrotoluene** is presented in Table 2.

Table 2: Physicochemical Properties of 2-Bromo-3-nitrotoluene

Property	Value
CAS Number	41085-43-2 [1] [3] [4] [6] [7] [8] [9] [10]
Molecular Formula	C ₇ H ₆ BrNO ₂ [1] [3] [6]
Molecular Weight	216.03 g/mol [1] [6]
Appearance	Pale yellow low melting solid or liquid [1] [11]
Melting Point	38-41 °C (lit.) [5] [9]
Boiling Point	135-136 °C / 8 mmHg (lit.) [5] [9]
Density	0.803 g/mL at 25 °C (lit.) [5] [9]

Experimental Protocols

Synthesis of 2-Bromo-3-nitrotoluene

A common method for the synthesis of **2-Bromo-3-nitrotoluene** involves the diazotization of 2-methyl-6-nitroaniline followed by a Sandmeyer-type reaction. A detailed experimental protocol is provided below.[\[12\]](#)

Materials:

- 2-methyl-6-nitroaniline
- 48% Hydrobromic acid
- Sodium nitrite
- Cuprous bromide
- Methylene chloride
- 2 N Sodium hydroxide solution
- Saturated sodium chloride solution
- Magnesium sulfate

- Decolorizing carbon

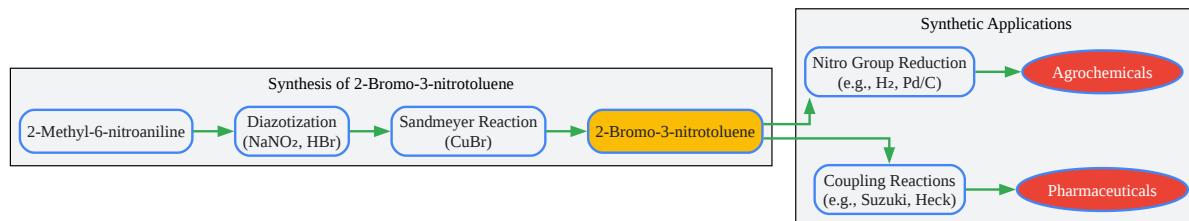
Procedure:

- **Diazotization:** A stirred solution of 75.0 grams (0.493 mole) of 2-methyl-6-nitroaniline and 40 ml of aqueous 48% hydrobromic acid in 135 ml of water is cooled to 0° C. A solution of 36.2 grams (0.510 mole) of sodium nitrite in 60 ml of water is added dropwise over a one-hour period, maintaining the temperature below 10°C.[12][13]
- **Sandmeyer Reaction:** The resulting diazonium salt solution is filtered through glass wool into a large dropping funnel. This solution is then added dropwise to a stirred solution of 77.8 grams (0.542 mole) of cuprous bromide in 165 ml of aqueous 48% hydrobromic acid at 15° C.[12]
- **Reaction Work-up:** After the addition is complete, the reaction mixture is stirred at 15° C for a few minutes, allowed to warm to ambient temperature, and stirred for an additional hour. The mixture is then heated to 60° C and stirred for two hours.[12]
- **Purification:** The reaction mixture is subjected to steam distillation. The distillate is extracted with three portions of 150 ml each of methylene chloride. The combined organic extracts are washed with two portions of 150 ml each of aqueous 2 N sodium hydroxide and five portions of 200 ml each of a saturated aqueous solution of sodium chloride (until the wash is pH 7). The organic layer is dried with magnesium sulfate while being slurried with decolorizing carbon. The mixture is filtered, and the filtrate is concentrated under reduced pressure to yield **2-bromo-3-nitrotoluene**.[12]

Applications in Synthesis

2-Bromo-3-nitrotoluene serves as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1][2] The bromine atom can be displaced through various coupling reactions, while the nitro group can be reduced to an amine, opening up a wide range of synthetic possibilities.[14]

Logical Workflow for the Application of 2-Bromo-3-nitrotoluene



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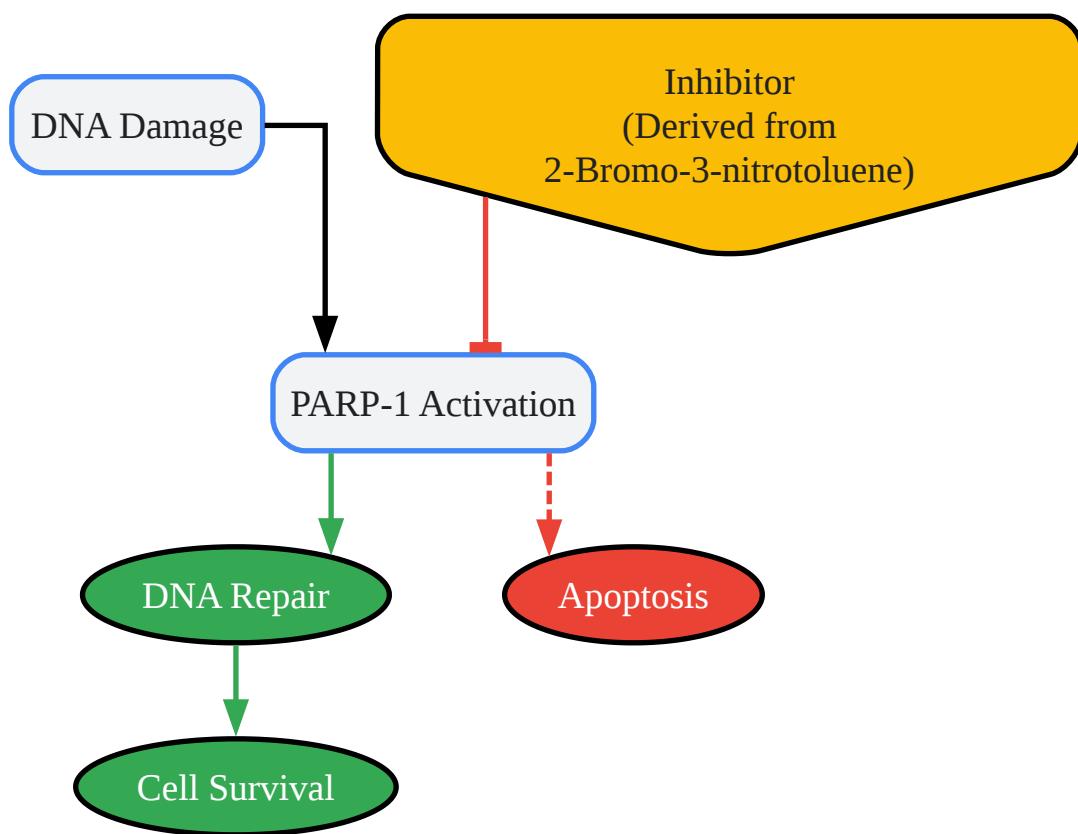
Caption: Synthetic workflow for **2-Bromo-3-nitrotoluene** and its applications.

Signaling Pathways

While direct involvement of **2-Bromo-3-nitrotoluene** in specific signaling pathways is not extensively documented, its derivatives are of significant interest in drug discovery. For instance, related bromo-nitro aromatic compounds are used as precursors for the synthesis of enzyme inhibitors. A notable example is the use of a structurally similar compound, 2-bromo-3-nitrobenzoic acid, in the synthesis of inhibitors for Poly(ADP-ribose) polymerase (PARP), a key enzyme in DNA repair.

Hypothetical Signaling Pathway Inhibition

The following diagram illustrates a generalized concept of how a downstream product derived from **2-Bromo-3-nitrotoluene** could potentially inhibit a signaling pathway, drawing an analogy from the known inhibition of the PARP-1 pathway by similar molecules.



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Caption: Potential inhibition of a DNA repair pathway by a derivative.

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- To cite this document: BenchChem. [Commercial Suppliers and Synthetic Guide for 2-Bromo-3-nitrotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b170676#commercial-suppliers-of-2-bromo-3-nitrotoluene>]

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